

# (2-Chloropropyl)benzene molecular weight and formula

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## Compound of Interest

Compound Name: (2-Chloropropyl)benzene

Cat. No.: B076291

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## An In-depth Technical Guide to (2-Chloropropyl)benzene

This technical guide provides a comprehensive overview of the chemical and physical properties of **(2-Chloropropyl)benzene**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Formula

**(2-Chloropropyl)benzene** is a colorless liquid organic compound. It is also known by other names such as 1-Phenyl-2-chloropropane and 2-Chloro-1-phenylpropane.[1][2] The compound is notable as an intermediate in various chemical syntheses.

Below is a summary of its key identifiers and molecular formula.

Identifier	Value
Chemical Name	(2-Chloropropyl)benzene
Molecular Formula	C <sub>9</sub> H <sub>11</sub> Cl[1][2]
CAS Registry Number	10304-81-1[1][2]
IUPAC Name	[(2S)-2-chloropropyl]benzene[3]

## Physicochemical Properties

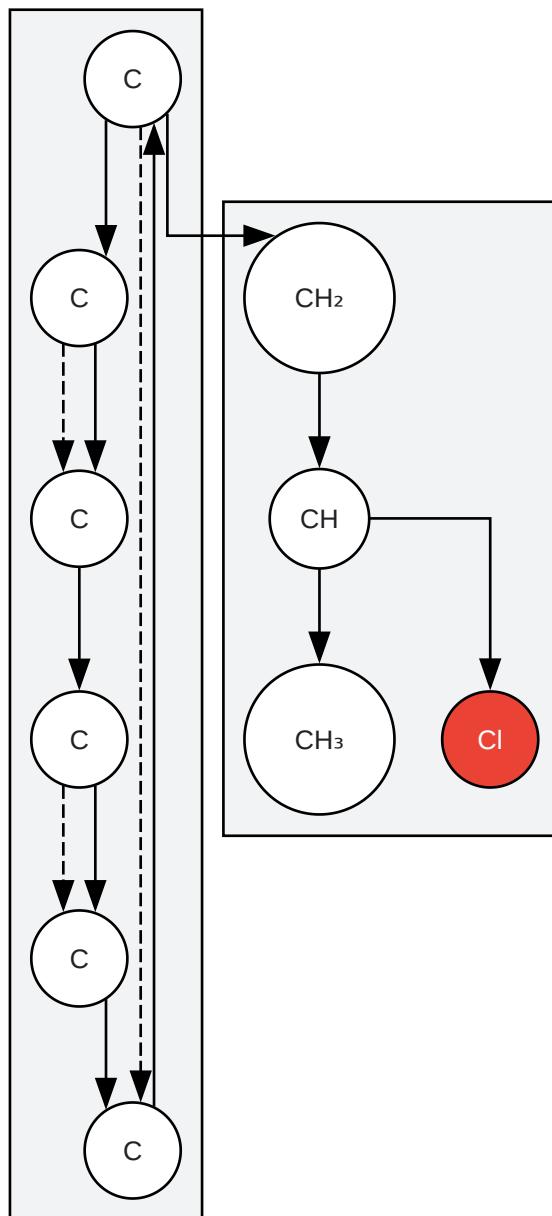
The fundamental physicochemical properties of **(2-Chloropropyl)benzene** are crucial for its application in experimental settings.

Property	Value
Molecular Weight	154.637 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Density	1.027 g/cm <sup>3</sup> <a href="#">[4]</a>
Boiling Point	211.1°C at 760 mmHg <a href="#">[4]</a>
Flash Point	79.7°C <a href="#">[4]</a>
Vapor Pressure	0.27 mmHg at 25°C <a href="#">[4]</a>
Refractive Index	1.513 <a href="#">[4]</a>

## Structural Information

The molecular structure of **(2-Chloropropyl)benzene** consists of a benzene ring attached to a chloropropyl group.

## Chemical Structure of (2-Chloropropyl)benzene

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Caption: Molecular structure of **(2-Chloropropyl)benzene**.

This guide summarizes the essential molecular and physical data for **(2-Chloropropyl)benzene**, providing a foundation for its use in research and development.

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## References

- 1. Benzene, (2-chloropropyl)- [webbook.nist.gov]
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